

# An In-depth Technical Guide to Dimethyl Succinate-d4

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## Compound of Interest

Compound Name: Dimethyl succinate-d4

Cat. No.: B1600972

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl succinate-d4** (CAS Number: 30994-23-1), a deuterated isotopologue of dimethyl succinate.<sup>[1][2][3][4]</sup> This document is intended for researchers in drug metabolism, pharmacokinetics (DMPK), and other biomedical fields who utilize stable isotope-labeled compounds as internal standards or metabolic tracers.

## Core Compound Data

**Dimethyl succinate-d4** is a stable, non-radioactive labeled compound valuable for its application in quantitative analysis and metabolic research.<sup>[4]</sup> The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of its non-labeled counterpart.<sup>[4]</sup>

## Physicochemical and Analytical Data

A summary of the key physicochemical and analytical properties of **Dimethyl succinate-d4** is presented below. Data is aggregated from various commercial suppliers and databases.

Property	Value	Reference(s)
CAS Number	30994-23-1	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> D <sub>4</sub> O <sub>4</sub>	[2][4]
Molecular Weight	150.17 g/mol	[1][2][3][4]
Synonyms	Dimethyl succinate-2,2,3,3-d <sub>4</sub> , Dimethyl butanedioate-2,2,3,3-d <sub>4</sub>	[1][3]
Isotopic Purity	≥98 atom % D	[1]
Chemical Purity (GC)	≥97% to >99%	[2][4]
Appearance	Colorless to light yellow liquid	[4]
Density	1.148 g/mL at 25 °C	[1]
Boiling Point	196-200 °C (lit.)	[1]
Melting Point	18-19 °C (lit.)	[1]
Refractive Index	n <sub>20/D</sub> 1.419 (lit.)	[1]
InChI Key	MUXOBHXGJLMRAB-KHORGVISSA-N	[1]

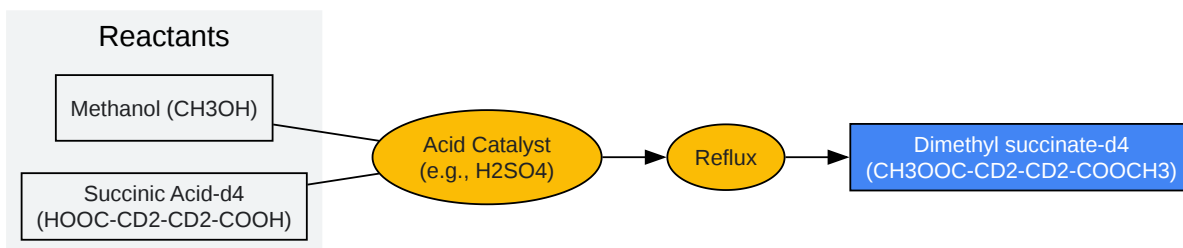
## Synthesis and Characterization

The synthesis of **Dimethyl succinate-d<sub>4</sub>** typically involves the esterification of succinic acid-d<sub>4</sub> with methanol. While specific protocols for the deuterated version are proprietary, the general synthesis of dimethyl succinate is well-established.

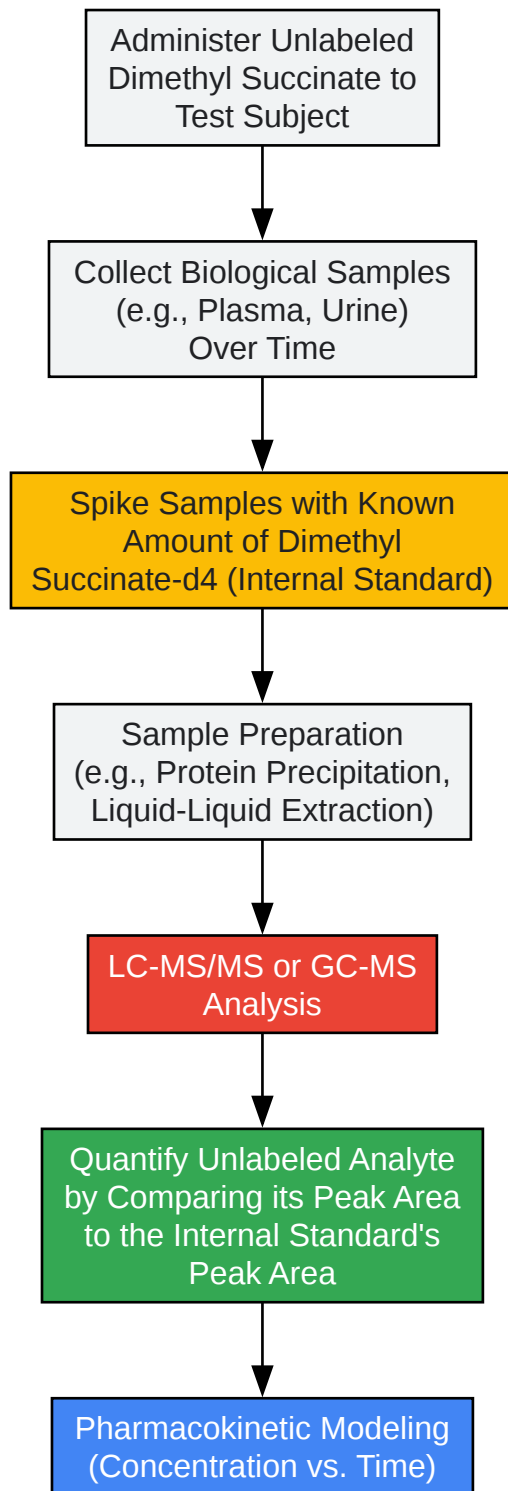
### General Synthesis Pathway

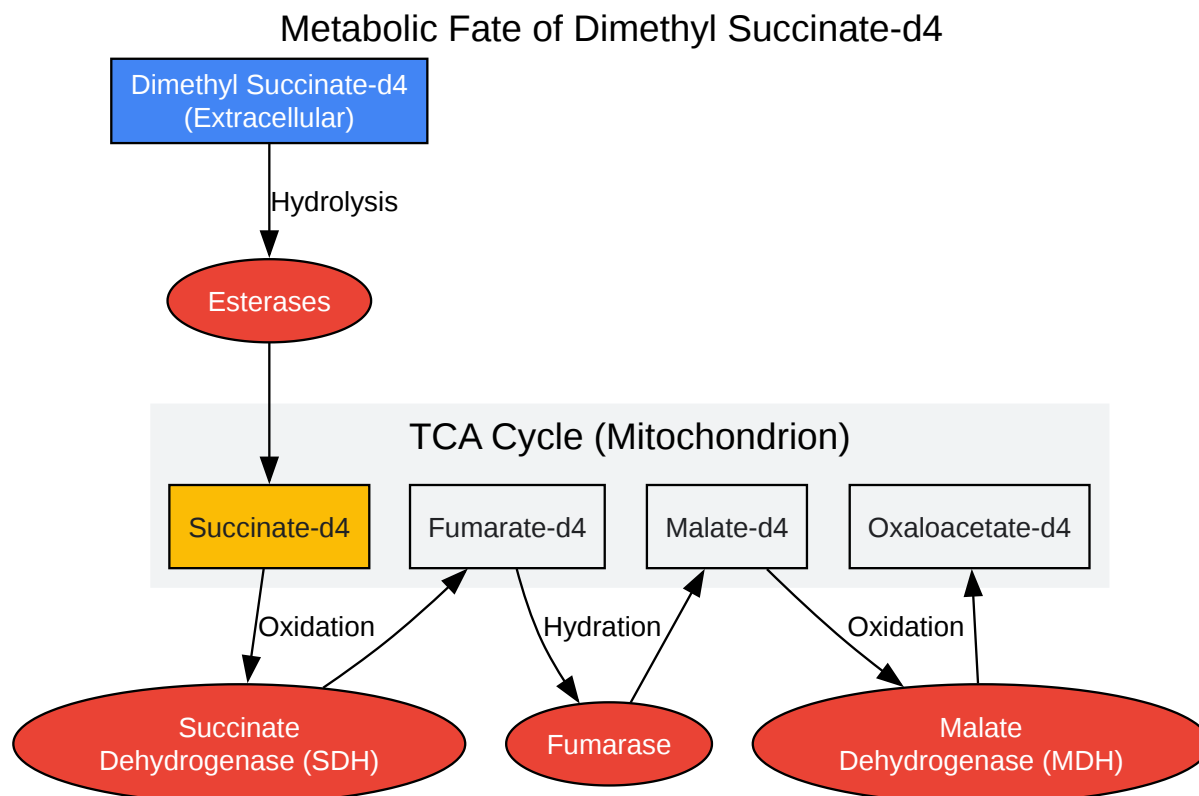
The common method for synthesizing dimethyl succinate is the acid-catalyzed esterification (Fischer esterification) of succinic acid with methanol.[5] For the deuterated analogue, succinic acid-d<sub>4</sub> would be used as the starting material.

## Synthesis of Dimethyl succinate-d4



## Workflow for a Pharmacokinetic Study Using a SIL-IS





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## References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
- 3. Dimethyl succinate(106-65-0) 1H NMR spectrum [chemicalbook.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. researchgate.net [researchgate.net]

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